

assessing the biological activity of 3-Oxo-17methyloctadecanoyl-CoA against related compounds

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Compound of Interest		
Compound Name:	3-Oxo-17-methyloctadecanoyl-	
	CoA	
Cat. No.:	B15546733	Get Quote

A Comparative Guide to the Biological Activity of 3-Oxo-Acyl-CoA Compounds

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Direct experimental data on the biological activity of **3-Oxo-17-methyloctadecanoyl-CoA** is not available in the current scientific literature. This guide provides a comparative assessment based on the known biological activities of structurally related compounds, including straight-chain and branched-chain 3-oxo-acyl-CoA molecules. The information presented herein is intended to serve as a foundational resource for hypothesis generation and experimental design.

Introduction

3-Oxo-acyl-Coenzyme A (CoA) thioesters are critical intermediates in the metabolic pathways of fatty acids. Their biological activities are primarily dictated by their interactions with enzymes of the beta-oxidation pathway and their potential role as signaling molecules, for instance, through the activation of nuclear receptors. The specific structure of the acyl chain, including its length and the presence of modifications such as methyl branching, can significantly influence these interactions. This guide explores the anticipated biological activity of **3-Oxo-17-methyloctadecanoyl-CoA** by comparing it with known activities of related compounds.



Hypothetical Biological Role of 3-Oxo-17-methyloctadecanoyl-CoA

Based on its structure, **3-Oxo-17-methyloctadecanoyl-CoA** is an intermediate in the degradation of a branched-chain fatty acid. The methyl group at the 17th position (ω -1) suggests its origin from a fatty acid like 17-methyloctadecanoic acid. Such compounds are typically metabolized through the peroxisomal β -oxidation pathway.

Comparative Biological Activities of Related Compounds

The biological activity of 3-oxo-acyl-CoA molecules is largely determined by their substrate suitability for enzymes in the β -oxidation pathway and their ability to act as ligands for nuclear receptors like Peroxisome Proliferator-Activated Receptor alpha (PPAR α).

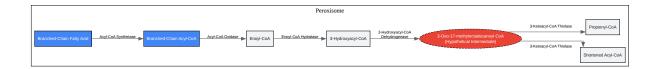


Compound Type	Primary Metabolic Pathway	Known Biological Activities	Reference
Straight-Chain 3-Oxo- Acyl-CoAs (e.g., 3- Oxopalmitoyl-CoA)	Mitochondrial and Peroxisomal β- oxidation	Substrates for 3-ketoacyl-CoA thiolases.[1][2]	[1][2]
2-Methyl-Branched 3- Oxo-Acyl-CoAs (e.g., 3-Oxo-2- methylpalmitoyl-CoA)	Peroxisomal β- oxidation	Specific substrates for peroxisomal thiolases like SCP-2/thiolase.[2] Inactive with mitochondrial thiolases.	[2]
Very-Long-Chain Acyl- CoAs (VLCFA-CoAs)	Peroxisomal β- oxidation	Potent activators of PPARa, suggesting their role in regulating lipid metabolism gene expression.[3]	[3]
Branched-Chain Acyl- CoAs (BCFA-CoAs)	Peroxisomal β- oxidation	High-affinity ligands for PPARα, more so than their corresponding free fatty acids.[3]	[3]

Signaling Pathways Peroxisomal β-Oxidation of Branched-Chain Fatty Acids

The metabolism of branched-chain fatty acids, and consequently their 3-oxo-acyl-CoA intermediates, occurs predominantly in peroxisomes. This pathway involves a series of enzymatic reactions that shorten the fatty acid chain.





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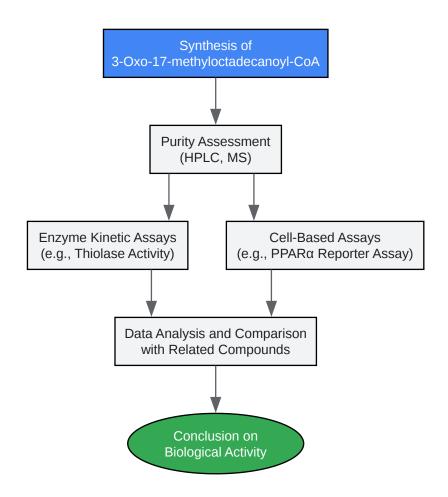
Caption: Peroxisomal β -oxidation pathway for branched-chain fatty acids.

PPARα Activation by Fatty Acyl-CoAs

Fatty acyl-CoAs, particularly very-long-chain and branched-chain variants, are potent ligands for PPAR α , a nuclear receptor that regulates the expression of genes involved in lipid metabolism.







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References

• 1. Thiolase - Wikipedia [en.wikipedia.org]



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- 3. pubs.acs.org [pubs.acs.org]
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